

controlling volatility in 6-Methyl-1-heptanol applications

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Compound Focus: 6-Methyl-1-heptanol

CAS No.: 26952-21-6

Cat. No.: S581708

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Key Properties of 6-Methyl-1-Heptanol

For researchers, understanding the fundamental properties of a compound is the first step in controlling its behavior in experiments. The table below summarizes key quantitative data for **6-Methyl-1-heptanol** (CAS 1653-40-3).

Property	Value	Unit	Source / Notes
Molecular Formula	C ₈ H ₁₈ O	-	[1] [2]
Molar Mass	130.23	g/mol	[1] [2]
Boiling Point	187	°C	[2]
	460.15 - 460.75	K	NIST data [3]
Density	0.8175	g/cm ³	[2]
Vapor Pressure	1.33	kPa	@ 357.25 K [3]
	202.66	kPa	@ 484.56 K [3]

Property	Value	Unit	Source / Notes
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	49.69	kJ/mol	Joback Calculated [3]
Critical Temperature (T_c)	637.10	K	Joback Calculated [3]
Critical Pressure (P_c)	2811.36	kPa	Joback Calculated [3]
Refractive Index	1.4255	-	[2]

Troubleshooting Guide: Controlling Volatility

Here are some common challenges and solutions related to managing the volatility of **6-Methyl-1-heptanol** in your applications.

Q1: How can I prevent the rapid evaporation of 6-Methyl-1-heptanol during high-temperature reactions, which leads to inconsistent reagent concentration?

- **Problem:** The compound is being lost from the reaction mixture.
- **Solution:** Implement a **reflux setup**. This involves condensing the vapor back into the reaction flask, maintaining a constant volume and concentration. For very precise control, consider using a **temperature-controlled addition funnel** to introduce the compound slowly into the reaction vessel.
- **Related Property:** The boiling point data is key here. Planning reaction temperatures significantly below its boiling point (187°C) and using reflux just below this temperature are standard practices [2].

Q2: What strategies can I use to improve the shelf-life and stability of formulations containing 6-Methyl-1-heptanol?

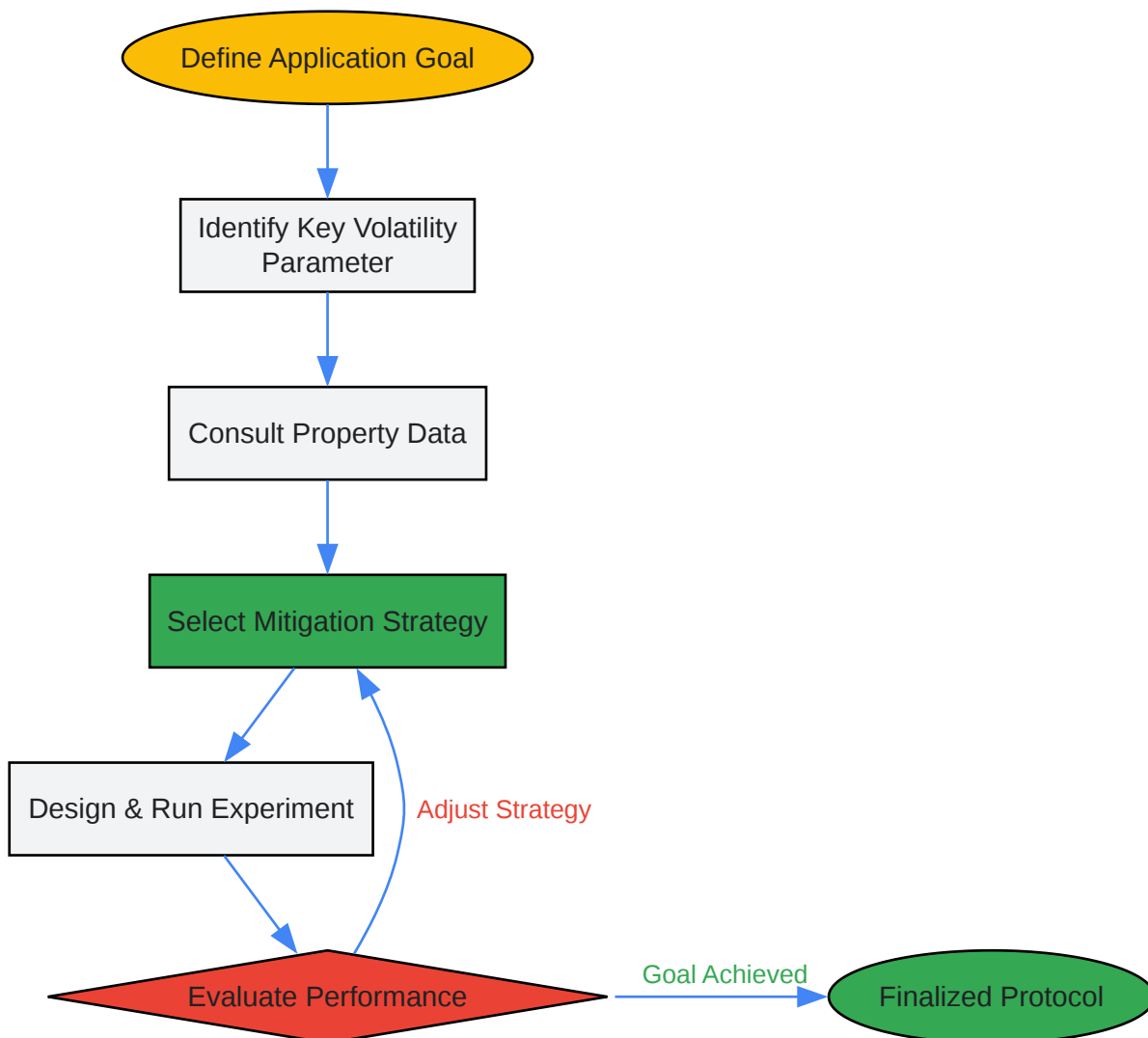
- **Problem:** The formulation changes over time due to evaporation.
- **Solution:**
 - **Storage Conditions:** Always store the compound and its formulations in a **refrigerated environment**, as recommended by suppliers [2]. Use airtight containers to minimize headspace.
 - **Formulation Engineering:** In mixtures like fragrances or agrochemicals, volatility can be controlled by blending with higher-boiling-point solvents or using polymer-based encapsulation to slow the release rate [1].

Q3: How can I accurately predict and control the release rate of 6-Methyl-1-heptanol in a product like a sustained-release fragrance?

- **Problem:** Need to model and control the evaporation rate.
- **Solution:** Utilize **vapor pressure data**. The Clausius-Clapeyron equation, which uses vapor pressure values at different temperatures (like those available from NIST/TRC data), can model the evaporation rate [4] [3]. This allows you to design your formulation based on scientific principles rather than trial-and-error.

Experimental Workflow for Volatility Management

The following diagram summarizes the logical process a researcher can follow to address volatility in their experimental design.



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